

Technical Support Center: 2-[(E)-2-phenylethenyl]phenol

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Compound of Interest

Compound Name: 2-[(E)-2-phenylethenyl]phenol

Cat. No.: B100126

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This technical support center provides researchers, scientists, and drug development professionals with essential information for the storage, handling, and troubleshooting of experiments involving **2-[(E)-2-phenylethenyl]phenol** (also known as 2-Stilbenol or 2-hydroxystilbene).

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **2-[(E)-2-phenylethenyl]phenol**?

A1: To ensure the stability and integrity of **2-[(E)-2-phenylethenyl]phenol**, it is crucial to store it under the following conditions:

- **Temperature:** For long-term storage, it is recommended to keep the compound at -20°C.[1] For short-term storage, refrigeration at 2-8°C is acceptable.
- **Light:** This compound is light-sensitive.[2] It should be stored in an amber or opaque vial to protect it from light. Exposure to fluorescent light or UV radiation can cause trans-to-cis isomerization.[1]
- **Atmosphere:** It is recommended to handle and store **2-[(E)-2-phenylethenyl]phenol** under an inert gas, such as argon or nitrogen, to prevent oxidation.[2]
- **Container:** The compound should be kept in a tightly sealed container to prevent moisture absorption and contamination.[2]

Q2: What are the common synonyms for **2-[(E)-2-phenylethenyl]phenol**?

A2: This compound is also known by several other names, including:

- 2-Stilbenol
- 2-hydroxystilbene
- 2-Styrylphenol
- trans-hydroxystilbene

Q3: What personal protective equipment (PPE) should be used when handling this compound?

A3: Due to its phenolic nature, appropriate PPE should always be worn. This includes, but is not limited to:

- Gloves: Chemical-resistant gloves (e.g., nitrile or neoprene) are essential to prevent skin contact.^[3]
- Eye Protection: Safety glasses or goggles should be worn to protect from dust or splashes.^[3]
- Lab Coat: A standard laboratory coat is required to protect clothing and skin.
- Respiratory Protection: If handling the compound as a powder outside of a chemical fume hood, a dust mask or respirator should be used to avoid inhalation.^[4]

Troubleshooting Guide

Problem	Possible Cause	Suggested Solution
Compound has changed color (e.g., yellowing or browning).	Oxidation or degradation of the phenolic group.	Discard the sample and use a fresh, properly stored batch. Ensure future storage is under an inert atmosphere and protected from light.
Inconsistent or non-reproducible experimental results.	Isomerization from the trans to the cis form due to light exposure. Degradation of the compound.	Prepare fresh solutions for each experiment and minimize their exposure to light. Verify the purity of your stock using a suitable analytical method like HPLC.
Difficulty dissolving the compound.	Use of an inappropriate solvent. Insufficient mixing.	Refer to the solubility data table below. Use gentle heating or sonication to aid dissolution, but be mindful of potential degradation at elevated temperatures.
Appearance of unexpected peaks in HPLC analysis.	Degradation of the compound (isomerization or oxidation). Contamination of the sample or solvent.	Analyze a fresh sample stored under optimal conditions. Ensure the purity of all solvents and reagents used in your experiment.

Data Presentation

Table 1: Physical and Chemical Properties of **2-[(E)-2-phenylethenyl]phenol**

Property	Value
Molecular Formula	C ₁₄ H ₁₂ O
Molecular Weight	196.24 g/mol
Appearance	Off-white to pale yellow solid
Melting Point	148-150 °C

Table 2: Solubility of **2-[(E)-2-phenylethenyl]phenol**

Solvent	Solubility
Dimethyl Sulfoxide (DMSO)	Soluble
Ethanol	Soluble
N,N-Dimethylformamide (DMF)	Soluble
Water	Sparingly soluble

Note: Qualitative solubility data is provided. It is recommended to perform small-scale solubility tests for your specific experimental concentrations.

Experimental Protocols

Protocol 1: Preparation of a Stock Solution

- Equilibrate the vial of **2-[(E)-2-phenylethenyl]phenol** to room temperature before opening to prevent moisture condensation.
- Weigh the desired amount of the compound in a fume hood.
- Add the desired volume of a suitable solvent (e.g., DMSO, ethanol) to achieve the target concentration.
- Vortex or sonicate the solution until the compound is fully dissolved.

- Store the stock solution in a tightly sealed, light-protected vial at -20°C. For frequent use, smaller aliquots are recommended to avoid repeated freeze-thaw cycles.

Protocol 2: High-Performance Liquid Chromatography (HPLC) for Purity Analysis

This is a general method and may require optimization for your specific instrumentation and application.

- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase A: Water with 0.1% Trifluoroacetic Acid (TFA).
- Mobile Phase B: Acetonitrile with 0.1% Trifluoroacetic Acid (TFA).
- Gradient: Start with a suitable percentage of Mobile Phase B (e.g., 30%) and increase linearly to a higher percentage (e.g., 95%) over a period of 15-20 minutes.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: UV detection at approximately 320 nm (stilbenes typically have strong absorbance in this region).
- Injection Volume: 10 µL.
- Column Temperature: 25-30°C.

Visualizations

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